

Solubility of neodymium sulfate in water at different temperatures

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Compound of Interest		
Compound Name:	Neodymium sulfate	
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An In-depth Technical Guide to the Solubility of **Neodymium Sulfate** in Water at Different Temperatures

This technical guide provides a comprehensive overview of the solubility of **neodymium sulfate** in water, with a particular focus on its temperature-dependent behavior. This document is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields.

Introduction

Neodymium sulfate (Nd₂(SO₄)₃) is a salt of the rare-earth metal neodymium. It is known for its retrograde solubility in water, meaning its solubility decreases as the temperature increases.[1] This property is relatively uncommon and is of significant interest in various chemical processes, including fractional crystallization for the separation of rare-earth elements.

Neodymium sulfate can exist in various hydrated forms, with the octahydrate (Nd₂(SO₄)₃·8H₂O) being the most common.[1] Understanding the precise solubility of neodymium sulfate at different temperatures is crucial for optimizing these processes and for various applications in materials science and chemistry.

Quantitative Solubility Data

The following table summarizes the solubility of **neodymium sulfate** in water at various temperatures. The data has been compiled from various scientific sources.



Temperature (°C)	Solubility (g/100 mL H₂O)
0	13.0
10	9.7
20	7.1 - 8
30	5.3
40	4.1
60	2.8
80	2.2
90	1.2
100	1.2

Note: The solubility at 20°C is reported as a range due to slight variations in published data.

Experimental Protocols

The determination of the solubility of **neodymium sulfate** as a function of temperature is typically carried out using an isothermal equilibrium method. This involves preparing a saturated solution at a constant temperature and then determining the concentration of the solute in the solution. The following is a detailed methodology based on established principles for solubility determination of inorganic salts.

Materials and Apparatus

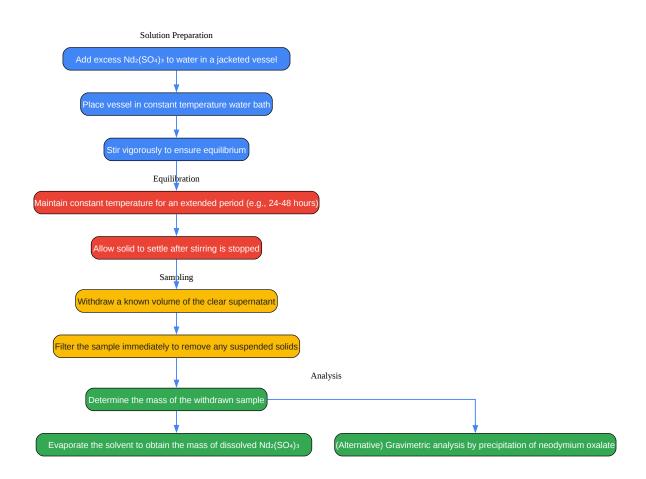
- Neodymium Sulfate: High-purity neodymium sulfate (e.g., 99.9% or higher).
- · Solvent: Deionized or distilled water.
- Apparatus:
 - Constant temperature water bath with a thermostat capable of maintaining temperature to within ±0.1°C.



- Jacketed glass vessels for preparing saturated solutions.
- Magnetic stirrers and stir bars.
- Calibrated thermometers.
- Syringes with filters (e.g., 0.45 μm pore size) for sampling.
- o Analytical balance.
- Drying oven.
- o Gravimetric analysis equipment (beakers, funnels, filter paper, muffle furnace).
- Volumetric flasks and pipettes.

Experimental Workflow Diagram





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Caption: Experimental workflow for determining the solubility of **neodymium sulfate**.



Detailed Procedure

- · Preparation of Saturated Solution:
 - An excess amount of **neodymium sulfate** is added to a known volume of deionized water in a jacketed glass vessel. The use of an excess of the solid phase is crucial to ensure that the solution becomes saturated.
 - The vessel is placed in a constant temperature water bath, and the temperature is set to the desired value.
 - The mixture is stirred vigorously using a magnetic stirrer to facilitate the dissolution process and to reach equilibrium more rapidly.

Equilibration:

- The suspension is stirred at a constant temperature for a sufficient period to ensure that equilibrium is reached. For sparingly soluble salts, this can take 24 to 48 hours.
- After the equilibration period, the stirring is stopped, and the excess solid is allowed to settle to the bottom of the vessel, leaving a clear saturated solution above it.

Sampling:

- A known volume of the clear supernatant is carefully withdrawn using a pre-heated or precooled syringe to the same temperature as the solution to avoid any change in solubility during sampling.
- The withdrawn sample is immediately passed through a filter (e.g., a syringe filter) to remove any fine, suspended particles of the solid.
- Analysis of the Saturated Solution:
 - The concentration of **neodymium sulfate** in the collected sample can be determined by several methods. A common and accurate method is gravimetric analysis.
 - Gravimetric Method (Evaporation): A known mass of the filtered saturated solution is taken in a pre-weighed container. The solvent (water) is then evaporated by heating in a drying

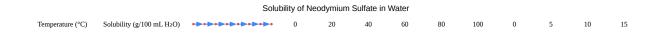


oven at a suitable temperature (e.g., 110°C) until a constant weight of the anhydrous **neodymium sulfate** is obtained. The solubility is then calculated as grams of solute per 100 g or 100 mL of water.

o Gravimetric Method (Precipitation): Alternatively, the neodymium ions in a known volume of the saturated solution can be precipitated as neodymium oxalate by adding an excess of oxalic acid. The precipitate is then filtered, washed, dried, and ignited in a muffle furnace to convert it to neodymium oxide (Nd₂O₃). From the mass of the neodymium oxide obtained, the concentration of **neodymium sulfate** in the original solution can be calculated.

Visualization of Solubility Data

The retrograde solubility of **neodymium sulfate** is best visualized through a solubility curve, where the solubility is plotted as a function of temperature.



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Caption: Solubility curve of **neodymium sulfate** in water.

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References

- 1. Neodymium(III) sulfate Wikipedia [en.wikipedia.org]
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